

# Essential Safety and Logistical Information for Handling O-Desmethyl Apixaban

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## Compound of Interest

Compound Name: *O-Desmethyl apixaban*

Cat. No.: *B194347*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of pharmaceutical compounds is paramount. This guide provides essential, immediate safety and logistical information for **O-Desmethyl apixaban**, a metabolite of the anticoagulant Apixaban.

## Personal Protective Equipment (PPE)

When handling **O-Desmethyl apixaban**, a comprehensive approach to personal protection is crucial due to its nature as a pharmaceutical-related compound of unknown potency.<sup>[1]</sup> The following table summarizes the required PPE.

PPE Category	Specification	Standard Compliance
Eye Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US)
Hand Protection	Chemically resistant, impervious gloves. Gloves must be inspected prior to use.	EU Directive 89/686/EEC, EN 374
Body Protection	Fire/flammable resistant and impervious clothing.	-
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. For firefighting, a self-contained breathing apparatus is necessary.	NIOSH/MSHA or EN 149

Note: Always wash hands thoroughly after handling the compound, even when gloves are worn.<sup>[1]</sup>

## Operational Plan

A clear operational plan ensures both safety and the integrity of the research.

## Handling and Storage

- Engineering Controls: Handle **O-Desmethyl apixaban** in a well-ventilated area. Use local exhaust ventilation to control exposure. For powdered forms, measures should be in place to avoid dust formation.
- Safe Handling Practices:
  - Limit all unnecessary personal contact.<sup>[2]</sup>
  - Avoid inhalation of dust.<sup>[1]</sup>

- Do not eat, drink, or smoke in areas where the compound is handled.
- Wear the appropriate PPE as detailed above.[\[1\]](#)[\[2\]](#)
- Storage: Store in a tightly closed container in a dry and well-ventilated place. The recommended long-term storage condition is refrigerated (2-8°C).[\[3\]](#)

## Emergency Procedures

In the event of an accidental release or exposure, follow these steps:

Incident	First-Aid Measures	Environmental Precautions	Containment and Clean-up
Skin Contact	Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[1]	Avoid discharge into drains, water courses, or onto the ground.[1]	Keep unnecessary personnel away.[1] Wear appropriate personal protective equipment.[1] Avoid generating dust during clean-up.[1] Sweep up or vacuum the spillage and collect it in a suitable container for disposal.[1] Clean the surface thoroughly to remove residual contamination.[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[1]		
Inhalation	If breathing is difficult, move the person to fresh air and keep them at rest in a comfortable position for breathing. Call a physician if symptoms develop or persist.[1]		
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor		

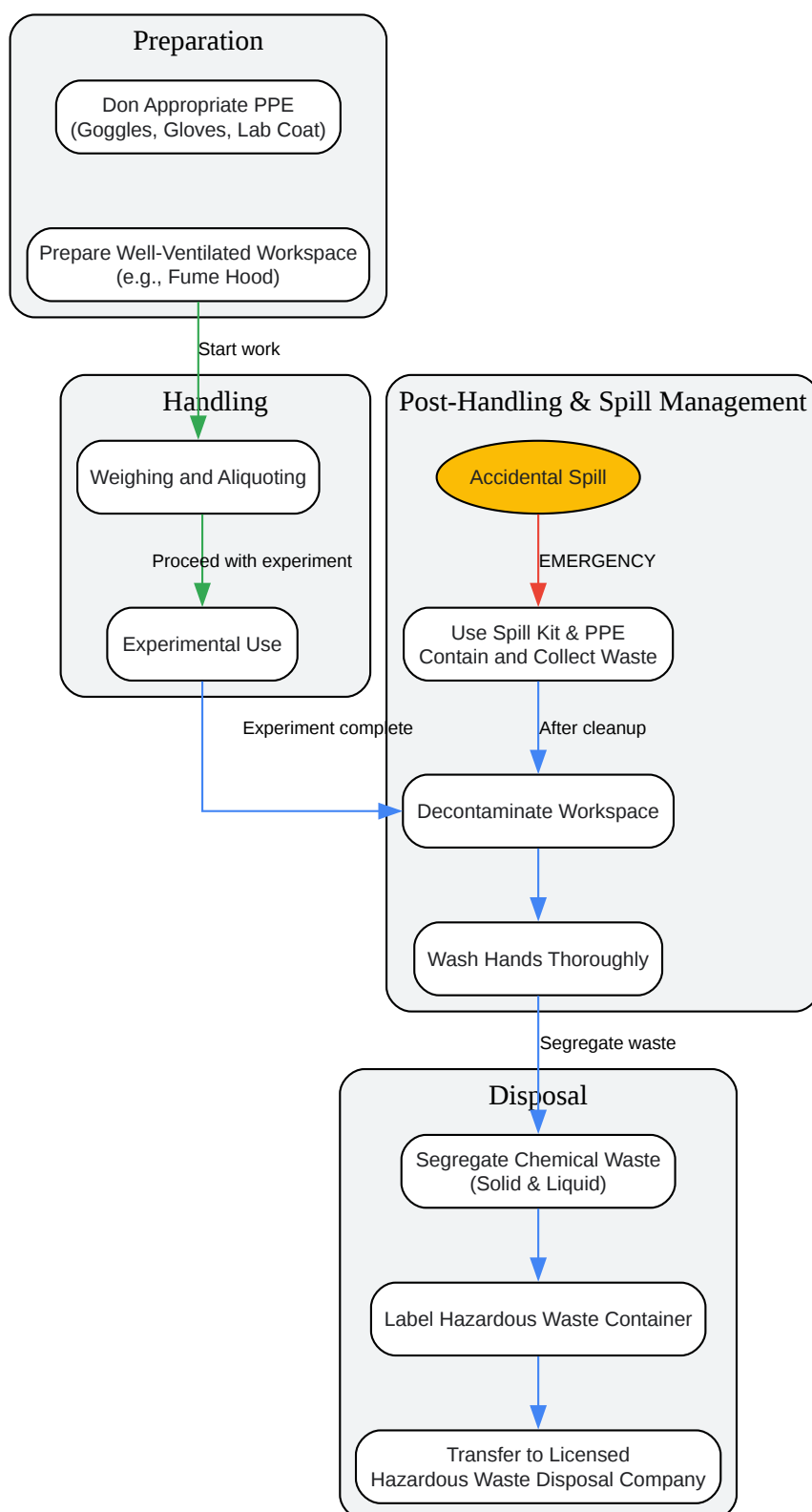
	or Poison Control Center immediately.[1]
Fire	Use water, dry chemical, carbon dioxide, or alcohol- resistant foam to extinguish.[1] Wear self-contained breathing apparatus for firefighting if necessary.[1]

## Disposal Plan

Proper disposal of **O-Desmethyl apixaban** and its contaminated packaging is critical to prevent environmental contamination and ensure regulatory compliance.

- **Unused/Expired Material:** Excess and expired materials should be offered to a licensed hazardous material disposal company.[1] The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[1]
- **Contaminated Packaging:** Dispose of contaminated packaging in the same manner as the unused product.[1]
- **Regulatory Compliance:** Ensure that all federal and local regulations regarding the disposal of this material are followed.[1]

## Workflow for Handling and Disposal of O-Desmethyl Apixaban



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